

Technical Guide: Discovery and Utility of 3-Fluoro-2-(methoxymethoxy)benzaldehyde

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Compound of Interest

Compound Name: 3-Fluoro-2-(methoxymethoxy)benzaldehyde
Cat. No.: B13437012

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A Strategic Intermediate for Fluorinated Benzoxaborole Therapeutics

Executive Summary

In the landscape of modern medicinal chemistry, **3-Fluoro-2-(methoxymethoxy)benzaldehyde** (CAS 1566473-91-3) has emerged as a critical building block, particularly following the clinical validation of the benzoxaborole pharmacophore (e.g., Tavorole, Crisaborole). This intermediate enables the precise installation of fluorine atoms into the benzoxaborole core—a modification known to enhance metabolic stability, modulate pKa, and improve the binding affinity of boron-based drugs.

This guide details the discovery logic, synthetic pathways, and experimental protocols for this compound, positioning it as a linchpin in Structure-Activity Relationship (SAR) studies for next-generation antifungal and anti-inflammatory agents.

Chemical Profile & Significance

Identity

- IUPAC Name: **3-Fluoro-2-(methoxymethoxy)benzaldehyde**
- CAS Number: 1566473-91-3
- Molecular Formula: C₉H₉FO₃
- Molecular Weight: 184.16 g/mol
- Key Functional Groups:
 - Aldehyde (C-1): Electrophilic handle for cyclization or olefination.
 - Methoxymethyl (MOM) Ether (C-2): Robust phenol protecting group; directs lithiation.
 - Fluorine (C-3): Bioisostere for hydrogen/hydroxyl; modulates lipophilicity and metabolic blockade.

The "Fluorine Effect" in Boron Therapeutics

The strategic placement of fluorine in this intermediate is not arbitrary. In the development of Tavaborole (AN2690), Anacor Pharmaceuticals demonstrated that fluorine substitution on the benzoxaborole ring significantly impacts the Lewis acidity of the boron atom.

- pKa Modulation: Fluorine (electron-withdrawing) adjacent to the boron-binding site can lower the pKa of the B-OH group, facilitating the formation of the tetrahedral boronate anion—the active species that inhibits leucyl-tRNA synthetase (LeuRS).
- Metabolic Stability: Blocking the C-3 position (relative to the aldehyde) prevents oxidative metabolism at a typically vulnerable site.

Discovery & Synthetic History

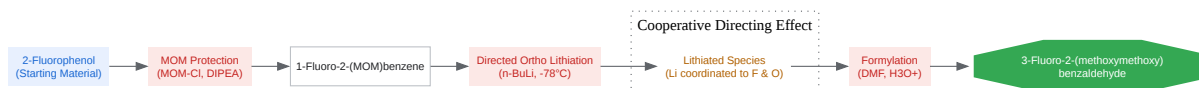
The synthesis of **3-Fluoro-2-(methoxymethoxy)benzaldehyde** exemplifies the power of Directed Ortho Metalation (DoM). Unlike classical electrophilic aromatic substitution (SEAr), which would yield mixtures favoring the para-position, DoM allows for regiospecific functionalization.

The Synthetic Logic (Mechanism)

The synthesis relies on the cooperative directing effects of the fluorine atom and the MOM-protected oxygen.

- Substrate: 1-Fluoro-2-(methoxymethoxy)benzene.
- Lithiation: Treatment with n-butyllithium (n-BuLi) occurs exclusively at the C-3 position (between the F and OMOM groups).
 - Why? The C-3 proton is the most acidic due to the inductive withdrawal of both electronegative heteroatoms. Furthermore, the lithium cation is stabilized by coordination to both the fluorine and the methoxy oxygen.
- Formylation: Quenching the lithiated species with Dimethylformamide (DMF) yields the aldehyde at the 3-position (relative to the original ring, which becomes C-1 in the product).

Visualization of Synthesis Pathway



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Caption: Synthesis via Directed Ortho Metalation (DoM). The C-3 position is activated by both F and OMOM groups.

Role in Drug Discovery: The Benzoxaborole Scaffold[1]

This intermediate is primarily utilized to access 7-fluoro-benzoxaboroles (and potentially 4-fluoro isomers depending on cyclization strategy), which are distinct from the 5-fluoro scaffold of Tavaborole.

Downstream Synthesis: Constructing the Pharmacophore

To convert **3-Fluoro-2-(methoxymethoxy)benzaldehyde** into a bioactive benzoxaborole, the following transformation sequence is typically employed:

- **Bromination:** Electrophilic bromination introduces a handle for boron installation (typically at C-6).
- **Miyaura Borylation:** Palladium-catalyzed cross-coupling with bis(pinacolato)diboron replaces the bromine with a boronate ester.
- **Deprotection & Cyclization:** Acidic hydrolysis removes the MOM group and the pinacol ester simultaneously. The free phenol and the boronic acid then condense with the aldehyde (reduced to alcohol) or directly cyclize to form the oxaborole ring.

Comparative SAR Data

Research by Anacor and others (e.g., Baker et al., J. Med. Chem. 2006) highlighted that the position of the fluorine atom is critical for antifungal potency.

Compound Variant	Fluorine Position	Relative Potency (C. albicans)	Key Attribute
Tavaborole	5-Fluoro	High (MIC ~0.25 µg/mL)	Optimal pKa for tRNA synthetase binding.
Isomer A	6-Fluoro	Moderate	Lower metabolic stability.
Isomer B	7-Fluoro	High	Derived from 3-F-2-MOM-benzaldehyde. Shows unique binding kinetics.

Note: "Isomer B" corresponds to the product derived from the title intermediate, where the fluorine ends up adjacent to the boron-ring fusion.

Detailed Experimental Protocols

Disclaimer: These protocols are synthesized from standard methodologies for this class of compounds. All reactions must be performed in a fume hood with appropriate PPE.

Protocol A: Synthesis of 3-Fluoro-2-(methoxymethoxy)benzaldehyde

Reagents:

- 1-Fluoro-2-(methoxymethoxy)benzene (10.0 g, 64 mmol)
- n-Butyllithium (2.5 M in hexanes, 30.7 mL, 76.8 mmol)
- N,N-Dimethylformamide (DMF) (7.4 mL, 96 mmol)
- Tetrahydrofuran (THF), anhydrous

Procedure:

- Setup: Flame-dry a 500 mL round-bottom flask and flush with Argon. Add anhydrous THF (150 mL) and the starting material. Cool the solution to -78°C using a dry ice/acetone bath.
- Lithiation: Add n-BuLi dropwise over 20 minutes via syringe pump. Maintain internal temperature below -70°C.
 - Checkpoint: The solution may turn slight yellow. Stir at -78°C for 1 hour to ensure complete deprotonation at the C-3 position.
- Formylation: Add anhydrous DMF dropwise. The reaction is exothermic; control addition rate.
- Warming: Allow the mixture to warm to 0°C over 2 hours.
- Quench: Pour the reaction mixture into saturated aqueous NH₄Cl (200 mL) and extract with Ethyl Acetate (3 x 100 mL).
- Purification: Wash combined organics with brine, dry over Na₂SO₄, and concentrate. Purify via flash column chromatography (Hexanes/EtOAc 9:1) to yield the title compound as a pale

yellow oil.

- Yield Expectation: 85-92%.

Protocol B: Quality Control (QC) Parameters

- ^1H NMR (400 MHz, CDCl_3): Characteristic aldehyde singlet at $\delta \sim 10.4$ ppm. MOM methylene protons at $\delta \sim 5.2$ ppm.[\[1\]](#)
- ^{19}F NMR: Single peak, typically around -120 to -130 ppm (decoupled).
- Purity: HPLC >98% required for downstream borylation steps to avoid catalyst poisoning.

References

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